

In-Depth Technical Guide: 3-Morpholin-4-yl-3-oxopropanoic Acid

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Compound of Interest

Compound Name: 3-Morpholin-4-yl-3-oxopropanoic acid

Cat. No.: B176359

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CAS Number: 105397-92-0

This technical guide provides a comprehensive overview of **3-Morpholin-4-yl-3-oxopropanoic acid**, catering to researchers, scientists, and professionals in drug development. The document details the compound's properties, a proposed synthesis protocol, and expected analytical data.

Chemical and Physical Properties

3-Morpholin-4-yl-3-oxopropanoic acid is a solid compound with a molecular weight of 173.17 g/mol [\[1\]](#) Key identifiers and properties are summarized in the table below.

Property	Value	Reference
CAS Number	105397-92-0	[1]
Molecular Formula	C ₇ H ₁₁ NO ₄	[1]
Molecular Weight	173.17	[1]
Physical Form	Solid	[1]
InChI Key	LVGHFBZMHIHNU- UHFFFAOYSA-N	[1]
SMILES String	OC(=O)CC(=O)N1CCOCC1	[1]

Synthesis

While a specific detailed experimental protocol for the synthesis of **3-Morpholin-4-yl-3-oxopropanoic acid** is not readily available in the surveyed literature, a plausible synthetic route can be inferred from related procedures. A common method for the synthesis of similar compounds involves the reaction of a cyclic secondary amine, such as morpholine, with a derivative of malonic acid. A patent for a more complex molecule utilizes a related starting material, 3-(tert-butoxy)-3-oxopropanoic acid, suggesting that the target compound could be synthesized via the hydrolysis of its tert-butyl ester.^[2]

Proposed Experimental Protocol: Synthesis of 3-Morpholin-4-yl-3-oxopropanoic acid

This proposed two-step protocol is based on general principles of organic synthesis and analogies to related compounds.

Step 1: Synthesis of tert-butyl 3-morpholino-3-oxopropanoate

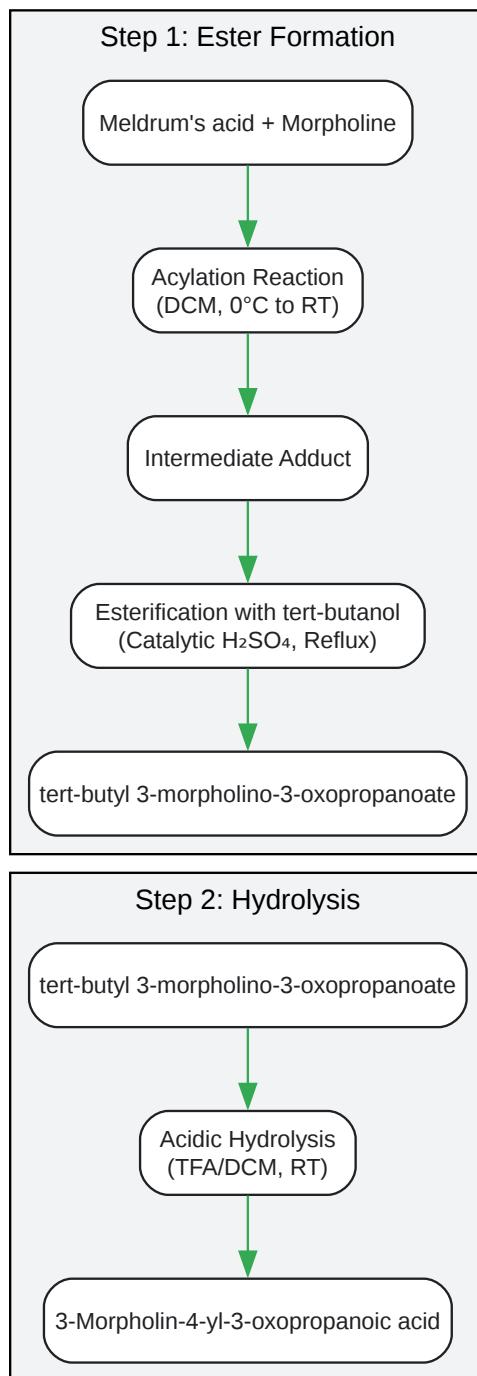
- To a solution of Meldrum's acid (1 equivalent) in dichloromethane (DCM) at 0 °C, add morpholine (1 equivalent) dropwise.
- Stir the reaction mixture at room temperature for 2-3 hours until the reaction is complete (monitored by TLC).
- Add tert-butanol (1.5 equivalents) and a catalytic amount of a strong acid (e.g., sulfuric acid).
- Heat the mixture to reflux and stir for 4-6 hours.
- Cool the reaction mixture and wash with a saturated aqueous solution of sodium bicarbonate and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain tert-butyl 3-morpholino-3-oxopropanoate.

Step 2: Hydrolysis to **3-Morpholin-4-yl-3-oxopropanoic acid**

- Dissolve the tert-butyl 3-morpholino-3-oxopropanoate (1 equivalent) in a suitable solvent such as a mixture of trifluoroacetic acid (TFA) and DCM (1:1).
- Stir the reaction mixture at room temperature for 2-4 hours.
- Remove the solvent under reduced pressure.
- Triturate the residue with diethyl ether to precipitate the product.
- Filter the solid, wash with cold diethyl ether, and dry under vacuum to yield **3-Morpholin-4-yl-3-oxopropanoic acid**.

Proposed Synthesis Workflow Diagram

Proposed Synthesis of 3-Morpholin-4-yl-3-oxopropanoic acid

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Caption: Proposed two-step synthesis of **3-Morpholin-4-yl-3-oxopropanoic acid**.

Spectroscopic Data (Predicted)

As experimental spectroscopic data for **3-Morpholin-4-yl-3-oxopropanoic acid** is not available in the reviewed literature, the following are predicted values based on the structure and data from analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹ H NMR (Predicted)	¹³ C NMR (Predicted)
Chemical Shift (ppm)	Multiplicity
~10.12	br s
~3.6-3.8	m
~3.4-3.6	m
~3.3	s

Infrared (IR) Spectroscopy

The IR spectrum of **3-Morpholin-4-yl-3-oxopropanoic acid** is expected to show characteristic absorption bands for its functional groups.

Wavenumber (cm ⁻¹)	Functional Group	Vibration Mode
3300-2500 (broad)	O-H	Stretching (Carboxylic acid)
2980-2850	C-H	Stretching (Aliphatic)
~1730	C=O	Stretching (Carboxylic acid)
~1640	C=O	Stretching (Amide)
~1115	C-O-C	Stretching (Ether)

Mass Spectrometry (MS)

In mass spectrometry with electron ionization (EI), the molecular ion peak [M]⁺ at m/z 173 would be expected. Common fragmentation patterns for carboxylic acids and morpholine amides would likely be observed.

m/z	Possible Fragment
173	$[\text{C}_7\text{H}_{11}\text{NO}_4]^+$ (Molecular Ion)
128	$[\text{M} - \text{COOH}]^+$
86	$[\text{Morpholine-C=O}]^+$
57	$[\text{C}_4\text{H}_9]^+$ or $[\text{C}_3\text{H}_5\text{O}]^+$

Biological Activity and Applications

While morpholine-containing compounds are known to exhibit a wide range of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties, no specific biological studies or applications have been reported for **3-Morpholin-4-yl-3-oxopropanoic acid** itself.^[3] Its structure as a substituted propanoic acid suggests potential as a building block in the synthesis of more complex, biologically active molecules. Further research is required to determine its specific biological profile and potential applications in drug discovery and development.

Safety and Handling

A specific Safety Data Sheet (SDS) for **3-Morpholin-4-yl-3-oxopropanoic acid** is not publicly available. However, based on the general reactivity of carboxylic acids and amides, it should be handled with standard laboratory precautions. Assume the compound may be an irritant to the skin, eyes, and respiratory tract. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

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References

- 1. 3-(4-Morpholinyl)-3-oxopropanoic acid AldrichCPR 105397-92-0 [sigmaaldrich.com]

- 2. WO2019211868A1 - Improved process for the preparation of 9-ethyl-6,6-dimethyl-8-[4-(morpholin-4-yl) piperidin-1-yl]-11-oxo-6,11-dihydro-5h-benzo[b]carbazole-3-carbonitrile hydrochloride - Google Patents [patents.google.com]
- 3. researchgate.net [researchgate.net]
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